

Application of Methyl 2-iodoisonicotinate in Agrochemical Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Methyl 2-iodoisonicotinate

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This document provides detailed application notes and protocols for the use of **Methyl 2-iodoisonicotinate** as a key building block in the synthesis of novel agrochemicals. The focus is on leveraging palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Sonogashira couplings, to generate a diverse range of pyridine-based compounds with potential herbicidal, fungicidal, and insecticidal activities.

Introduction

Pyridine-containing compounds are a cornerstone of the agrochemical industry, featuring in a wide array of commercially successful herbicides, fungicides, and insecticides. The pyridine ring's unique electronic properties and ability to act as a scaffold for diverse functionalization make it a privileged structure in the design of new active ingredients. **Methyl 2-iodoisonicotinate** is a versatile and readily available starting material for the synthesis of such compounds. The presence of an iodine atom at the 2-position and a methyl ester at the 4-position allows for selective and efficient modification of the pyridine core.

The primary synthetic strategies discussed herein involve the Suzuki-Miyaura and Sonogashira cross-coupling reactions. These palladium-catalyzed methods are renowned for their mild reaction conditions, broad substrate scope, and high functional group tolerance, making them ideal for the complex molecules often encountered in agrochemical research.^{[1][2]}

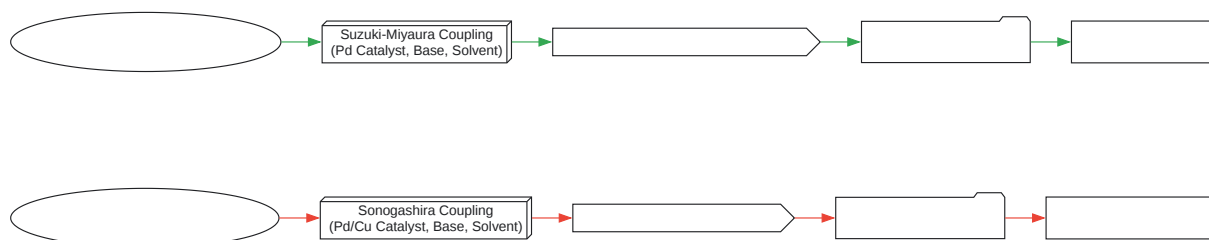
Key Synthetic Applications and Protocols

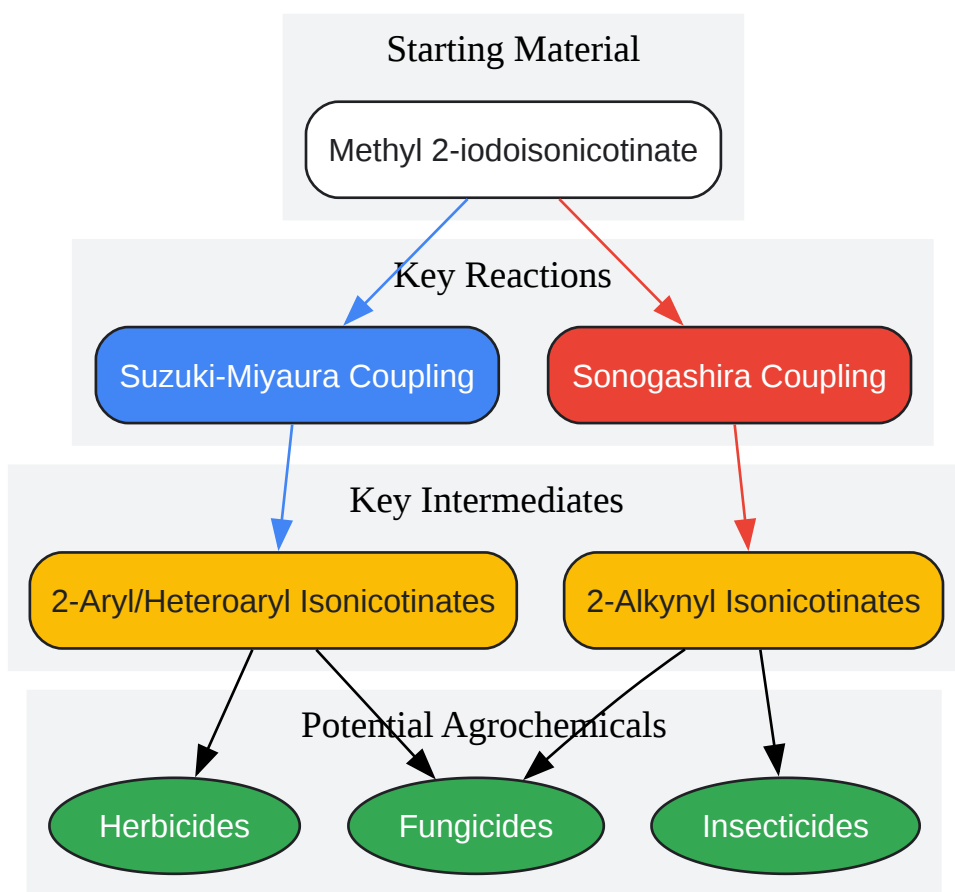
The application of **Methyl 2-iodoisonicotinate** in agrochemical synthesis is centered on its ability to undergo C-C bond formation at the 2-position of the pyridine ring. This allows for the introduction of various aryl, heteroaryl, and alkynyl moieties, which are crucial for modulating the biological activity of the resulting molecules.

Synthesis of Aryl- and Heteroaryl-Substituted Isonicotinates via Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a powerful method for the formation of biaryl and heteroaryl-aryl bonds.[2] In the context of agrochemical synthesis, this reaction can be used to couple **Methyl 2-iodoisonicotinate** with a wide range of aryl and heteroaryl boronic acids or their esters. The resulting 2-substituted isonicotinate derivatives can exhibit potent herbicidal or fungicidal properties.

Logical Workflow for Suzuki-Miyaura Coupling:





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References

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- 2. 2-Phenylpyridine Derivatives: Synthesis and Insecticidal Activity against Mythimna separata, Aphis craccivora, and Tetranychus cinnabarinus | MDPI [mdpi.com]
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